

An In-depth Technical Guide to Triisopropylsilanol: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Triisopropylsilanol*

Cat. No.: *B095006*

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Introduction

Triisopropylsilanol (TIPSOH) is a sterically hindered organosilicon compound with the chemical formula $C_9H_{22}OSi$. Its bulky isopropyl groups confer unique properties, making it a valuable reagent in various chemical applications, particularly in organic synthesis and peptide chemistry. This technical guide provides a comprehensive overview of the chemical properties, structure, and key applications of **triisopropylsilanol**, with a focus on data-driven insights and experimental methodologies.

Chemical Properties

The physical and chemical properties of **triisopropylsilanol** are summarized in the tables below. This data is essential for its appropriate handling, storage, and application in experimental settings.

General and Physical Properties

Property	Value	Source
IUPAC Name	Tris(propan-2-yl)silanol	-
CAS Number	17877-23-5	[1][2][3]
Molecular Formula	C ₉ H ₂₂ OSi	[4][5]
Molecular Weight	174.36 g/mol	[1][2][3]
Appearance	Colorless to light yellow liquid	[5]
Melting Point	98-99 °C (lit.)	[1]
Boiling Point	196 °C at 750 mmHg (lit.)	[1][5]
Density	0.878 g/mL at 25 °C (lit.)	[1][5]
Refractive Index (n _{20/D})	1.456 (lit.)	[1][5]
Flash Point	72.2 °C (162.0 °F)	[1]
pKa (Predicted)	14.87 ± 0.53	[4]
Solubility	Insoluble in water; soluble in nonpolar organic solvents.	[6]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **triisopropylsilanol**. The following tables summarize the expected spectroscopic features.

¹H NMR Spectroscopy (Solvent: CDCl₃)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~1.1	Doublet	18H	-CH(CH ₃) ₂
~1.2	Septet	3H	-CH(CH ₃) ₂
Variable (broad)	Singlet	1H	Si-OH

¹³C NMR Spectroscopy (Solvent: CDCl₃)

Chemical Shift (ppm)	Assignment
~12.8	-CH(CH ₃) ₂
~17.8	-CH(CH ₃) ₂

Infrared (IR) Spectroscopy

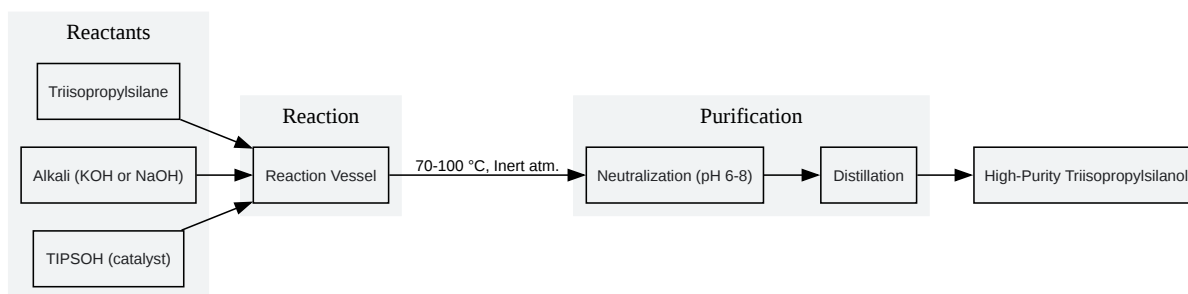
Wavenumber (cm ⁻¹)	Functional Group
3200-3550 (broad)	O-H stretch (hydrogen-bonded)
2850-2950	C-H stretch (alkyl)
~880	Si-O stretch

Mass Spectrometry

m/z	Assignment
174.1440	[M] ⁺ (Calculated exact mass for C ₉ H ₂₂ OSi)[7]
159	[M - CH ₃] ⁺
131	[M - C ₃ H ₇] ⁺

Molecular Structure

The molecular structure of **triisopropylsilanol** is characterized by a central silicon atom bonded to a hydroxyl group and three bulky isopropyl groups. This steric hindrance is a key feature influencing its reactivity. While a definitive crystal structure with experimental bond lengths and angles is not readily available in the literature, a representative structure can be generated.



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References

- 1. 三异丙基硅烷醇 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Triisopropylsilanol 98 17877-23-5 [sigmaaldrich.com]
- 3. Triisopropylsilanol 98 17877-23-5 [sigmaaldrich.com]
- 4. rsc.org [rsc.org]
- 5. TRIISOPROPYLSILANOL | 17877-23-5 [chemicalbook.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. rsc.org [rsc.org]
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